

An In-Depth Technical Guide to A-419259 (GMP Grade)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A 419259 (GMP)

Cat. No.: B1231660

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of A-419259, a potent and selective inhibitor of the Src family of kinases (SFKs). This document consolidates key chemical properties, biological activities, and handling information for the Good Manufacturing Practice (GMP) grade of this compound, intended for research and drug development applications.

Chemical Identity and Properties

A-419259, also known as RK-20449, is a pyrrolopyrimidine-based ATP-competitive inhibitor of Src family kinases.^{[1][2]} It is available in different forms, with the trihydrochloride salt being commonly used in research.

Table 1: Chemical and Physical Properties of A-419259 and its Trihydrochloride Salt

Property	A-419259 (Free Base)	A-419259 Trihydrochloride
Synonyms	RK-20449[3]	RK-20449[3]
CAS Number	364042-47-7[1][2]	1435934-25-0[3][4]
Molecular Formula	C ₂₉ H ₃₄ N ₆ O	C ₂₉ H ₃₄ N ₆ O · 3HCl[3][5]
Molecular Weight	482.62 g/mol	592.00 g/mol [4]
Appearance	Crystalline solid	White to beige powder
Purity	≥95%[3]	≥98% (HPLC)[5]
λ _{max}	Not specified	238, 291 nm[3]

Table 2: Solubility Data for A-419259 and its Trihydrochloride Salt

Solvent	A-419259 (Free Base) Solubility	A-419259 Trihydrochloride Solubility
DMSO	16 mg/mL (33.15 mM)[6]	Soluble to 20 mM[5]
Methanol	Not specified	1.4 mg/mL[3]
Water	Not specified	Soluble to 100 mM[5]
PEG300/Tween80/ddH ₂ O	Formulation for in vivo use described[6]	Not specified
Corn Oil	Formulation for in vivo use described[6]	Not specified

Biological Activity and Mechanism of Action

A-419259 is a highly selective and potent inhibitor of Src family kinases, which are non-receptor tyrosine kinases that play crucial roles in cell proliferation, differentiation, survival, and migration.[1][6] Dysregulation of SFK activity is implicated in various cancers, including chronic myeloid leukemia (CML) and acute myeloid leukemia (AML).[3][5]

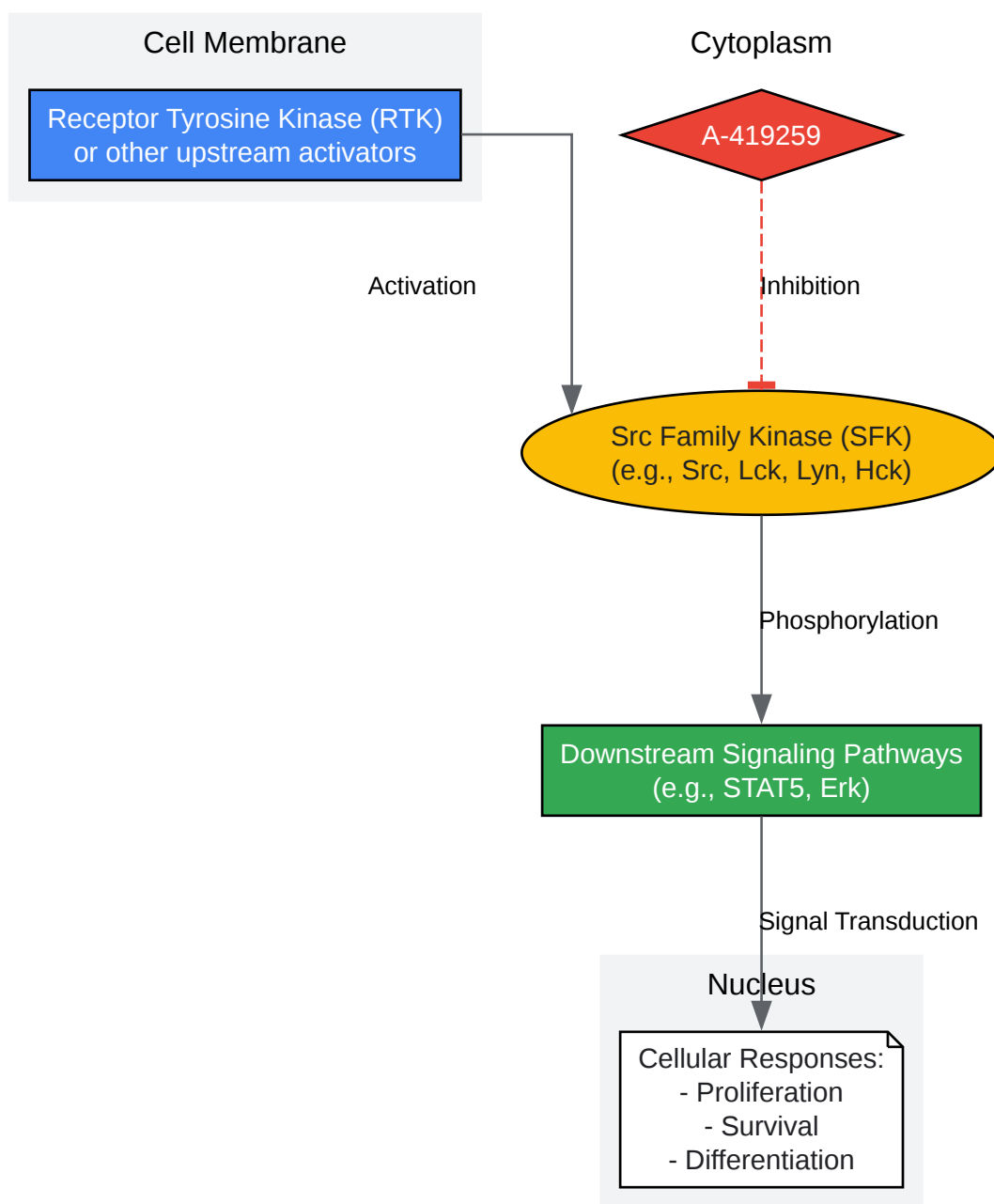
Table 3: Inhibitory Activity of A-419259 against Various Kinases

Kinase Target	IC ₅₀ (nM)	Reference
Src	9	[1] [6]
Lck	<3	[1] [6]
Lyn	<3	[1] [6]
Hck	0.43 - 11.26	[3] [5]
c-Abl	3,000	[3]
PKC	>33,000	[3]

A-419259 exerts its inhibitory effect by binding to the ATP-binding site of the kinase domain of SFKs.[\[7\]](#)[\[8\]](#) This binding event stabilizes an inactive conformation of the kinase, characterized by an "αC-helix-out" arrangement, which prevents the necessary conformational changes for kinase activation and subsequent phosphotransfer.[\[7\]](#)[\[8\]](#) This blockade of SFK autophosphorylation disrupts downstream signaling pathways critical for oncogenesis.[\[6\]](#)

Signaling Pathway

The following diagram illustrates the mechanism of action of A-419259 in inhibiting Src family kinase signaling.



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Caption: Mechanism of A-419259 as a Src Family Kinase inhibitor.

Experimental Protocols

Detailed protocols for the chemical synthesis of A-419259 are proprietary. However, protocols for its use in biological assays are available from various studies.

In Vitro Kinase Assay

This protocol outlines a general method for assessing the inhibitory activity of A-419259 against purified Src family kinases.

Objective: To determine the IC_{50} value of A-419259 for a specific Src family kinase.

Materials:

- Purified recombinant Src family kinase (e.g., Src, Lck, Lyn).
- A-419259 stock solution (e.g., 10 mM in DMSO).
- Kinase buffer (composition varies, typically contains Tris-HCl, $MgCl_2$, DTT).
- ATP.
- Specific peptide substrate for the kinase.
- Detection reagents (e.g., phosphospecific antibodies, luminescence-based ATP detection kits).
- 96-well or 384-well plates.

Procedure:

- Prepare serial dilutions of A-419259 in kinase buffer.
- Add the diluted A-419259 or vehicle control (DMSO) to the wells of the assay plate.
- Add the purified kinase and peptide substrate to the wells.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at a controlled temperature (e.g., 30°C) for a specified time.
- Stop the reaction (e.g., by adding EDTA).
- Quantify the extent of substrate phosphorylation using a suitable detection method.

- Plot the percentage of kinase inhibition against the logarithm of the A-419259 concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Cell Proliferation Assay

This protocol describes a method to evaluate the anti-proliferative effects of A-419259 on cancer cell lines.

Objective: To determine the IC₅₀ value of A-419259 for inhibiting the proliferation of a specific cell line.

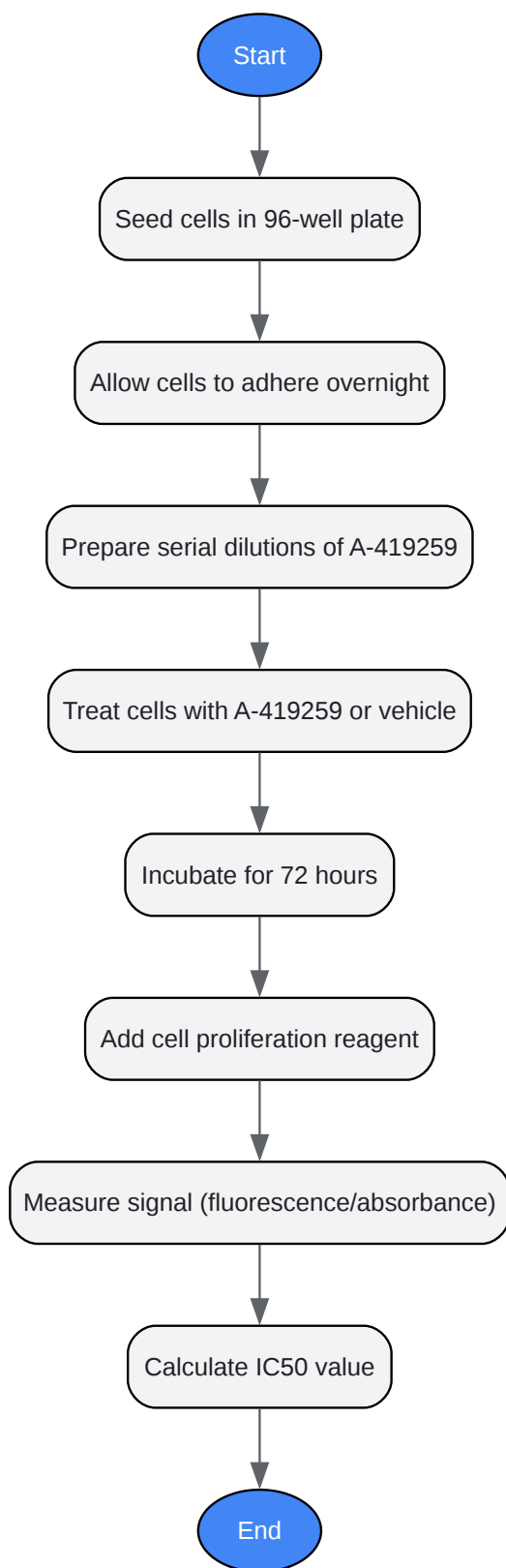
Materials:

- Cancer cell line of interest (e.g., K-562, Meg-01).[3]
- Complete cell culture medium.
- A-419259 stock solution.
- Cell proliferation reagent (e.g., Calcein-AM, MTS, or similar viability dyes).[9]
- 96-well cell culture plates.

Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of A-419259 in complete cell culture medium.
- Remove the old medium from the cells and add the medium containing different concentrations of A-419259 or vehicle control.
- Incubate the cells for a specified period (e.g., 72 hours) at 37°C in a humidified CO₂ incubator.
- Add the cell proliferation reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time.

- Measure the signal (e.g., fluorescence or absorbance) using a plate reader.
- Calculate the percentage of cell proliferation inhibition relative to the vehicle control and determine the IC_{50} value by plotting the inhibition against the drug concentration.



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Caption: Workflow for a cell proliferation assay with A-419259.

Good Manufacturing Practice (GMP) Grade

The availability of A-419259 in GMP grade signifies that it is produced and controlled according to strict quality standards.^[2]^[10] Good Manufacturing Practice is a system for ensuring that products are consistently produced and controlled according to quality standards appropriate for their intended use.^[11]

Key Principles of GMP in Chemical Manufacturing:

- **Quality Management:** A comprehensive quality system is in place to ensure product quality.^[12]
- **Personnel:** Adequately trained personnel are responsible for manufacturing and quality control.^[12]
- **Premises and Equipment:** Facilities and equipment are designed, maintained, and calibrated to prevent contamination and ensure consistent production.^[12]^[13]
- **Documentation and Records:** All processes are clearly defined, and all manufacturing and testing activities are meticulously documented.^[12]
- **Production:** Manufacturing processes are validated to ensure they consistently produce a product of the required quality.^[11]
- **Quality Control:** Rigorous testing is performed on starting materials, intermediates, and the final product to ensure they meet specifications.^[13]
- **Validation:** Processes and analytical methods are validated to demonstrate their reliability.^[12]

While specific details of the GMP manufacturing process for A-419259 are proprietary, the GMP designation provides assurance of its purity, identity, and quality, making it suitable for use in preclinical studies and as an ancillary reagent in cell therapy applications.^[2]

Handling and Storage

Storage:

- Solid Form: Store at room temperature, desiccated.[5] For long-term storage, -20°C is recommended.[9]
- Solutions: Prepare fresh solutions for optimal results.[6] Stock solutions in DMSO can be stored at -80°C for extended periods.[9] Avoid repeated freeze-thaw cycles.

Safety:

- Handle in accordance with standard laboratory safety procedures.
- Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

This document is intended for research purposes only and not for human or veterinary use. The information provided is based on publicly available data and should be used as a guide.

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